

# Solubility Profile of 1-Diethoxyphosphoryl-4-methylbenzene: A Technical Guide

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## Compound of Interest

Compound Name: 1-Diethoxyphosphoryl-4-methylbenzene

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## Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **1-Diethoxyphosphoryl-4-methylbenzene** (also known as diethyl p-tolylphosphonate). Due to a lack of specific quantitative solubility data in publicly available literature, this document focuses on providing a detailed experimental protocol for determining its solubility in common laboratory solvents. Furthermore, it presents expected qualitative solubility based on the physicochemical properties of structurally similar aryl phosphonate esters. This guide is intended to equip researchers with the necessary information to effectively handle and utilize this compound in a laboratory setting.

## Introduction

**1-Diethoxyphosphoryl-4-methylbenzene** is an organophosphorus compound with potential applications in organic synthesis and as an intermediate in the development of novel chemical entities. Understanding its solubility is a critical first step in its application, influencing reaction conditions, purification methods, and formulation development. This guide addresses the current information gap regarding its solubility.

## Physicochemical Properties

A summary of the key physicochemical properties of **1-Diethoxyphosphoryl-4-methylbenzene** is presented in Table 1.

Table 1: Physicochemical Properties of **1-Diethoxyphosphoryl-4-methylbenzene**

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>17</sub> O <sub>3</sub> P
Molecular Weight	228.22 g/mol
Appearance	Expected to be a liquid or low-melting solid
Boiling Point	Data not readily available
Density	Data not readily available

## Solubility Data

Exhaustive searches of scientific databases and chemical literature did not yield specific quantitative solubility data for **1-Diethoxyphosphoryl-4-methylbenzene** in common solvents. However, based on the solubility of structurally related compounds, such as diethyl benzylphosphonate which is reported to be insoluble in water, a qualitative solubility profile can be anticipated.<sup>[1][2]</sup> Generally, phosphonate esters with significant organic moieties exhibit limited solubility in aqueous solutions and greater solubility in organic solvents.

Table 2: Expected Qualitative Solubility of **1-Diethoxyphosphoryl-4-methylbenzene** in Common Solvents

Solvent	Solvent Type	Expected Solubility
Water	Polar Protic	Insoluble to Very Slightly Soluble
Methanol	Polar Protic	Soluble
Ethanol	Polar Protic	Soluble
Acetone	Polar Aprotic	Soluble
Ethyl Acetate	Moderately Polar	Soluble
Dichloromethane	Nonpolar	Soluble
Toluene	Nonpolar	Soluble
Hexane	Nonpolar	Sparingly Soluble to Soluble
Diethyl Ether	Nonpolar	Soluble

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for the gravimetric determination of the solubility of **1-Diethoxyphosphoryl-4-methylbenzene**.

### 4.1. Materials

- **1-Diethoxyphosphoryl-4-methylbenzene** (high purity)
- Selected solvents (analytical grade)
- Analytical balance ( $\pm 0.1$  mg)
- Vials with screw caps
- Thermostatic shaker or water bath
- Centrifuge
- Micropipettes

- Drying oven
- Inert gas (e.g., Nitrogen or Argon)

#### 4.2. Procedure

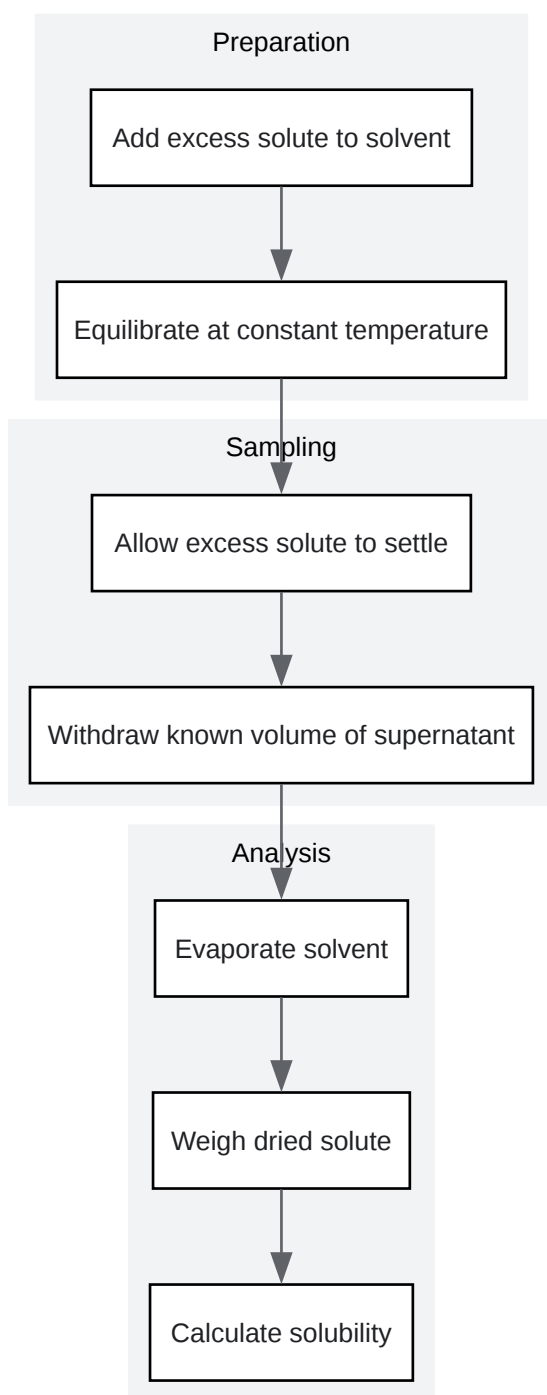
- Preparation of Saturated Solutions:
  1. Add an excess amount of **1-Diethoxyphosphoryl-4-methylbenzene** to a series of vials, each containing a known volume (e.g., 5 mL) of a different solvent.
  2. Seal the vials tightly to prevent solvent evaporation.
  3. Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25 °C).
  4. Equilibrate the solutions for a sufficient period (e.g., 24-48 hours) to ensure saturation is reached. The presence of undissolved solute should be visible.
- Sample Collection and Separation:
  1. After equilibration, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle.
  2. Carefully withdraw a known volume (e.g., 1 mL) of the clear supernatant using a pre-weighed, airtight syringe.
  3. Transfer the aliquot to a pre-weighed vial.
- Solvent Evaporation and Mass Determination:
  1. Evaporate the solvent from the vial under a gentle stream of inert gas or in a vacuum oven at a temperature that will not cause degradation of the solute.
  2. Once the solvent is completely removed, place the vial in a desiccator to cool to room temperature.
  3. Weigh the vial containing the dried solute on an analytical balance.

4. Repeat the drying and weighing steps until a constant mass is obtained.
- Calculation of Solubility:
    1. Calculate the mass of the dissolved **1-Diethoxyphosphoryl-4-methylbenzene** by subtracting the initial mass of the empty vial from the final mass of the vial with the dried solute.
    2. Express the solubility in appropriate units, such as grams per liter (g/L) or moles per liter (mol/L).

## Visualizations

### 5.1. Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility.

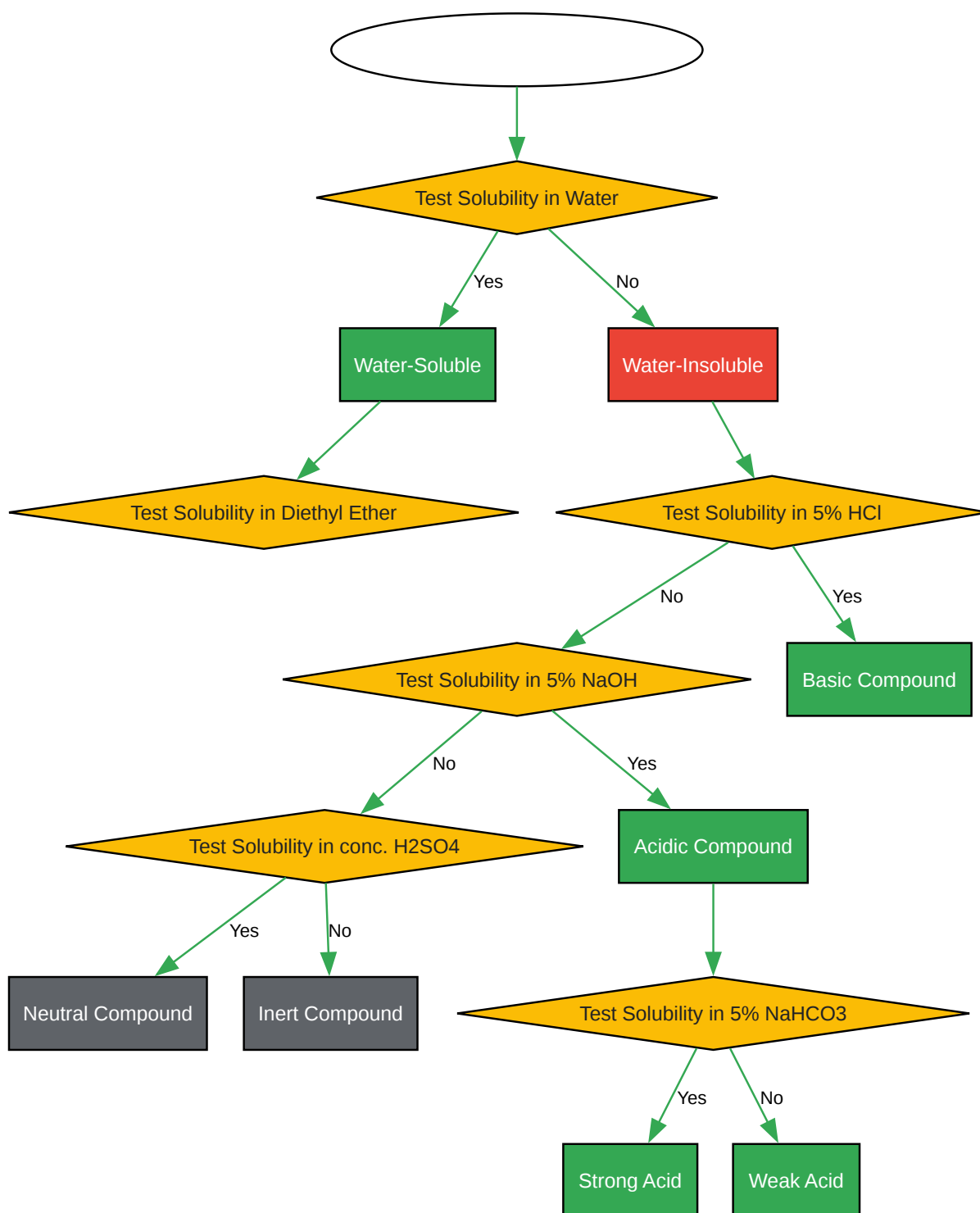


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Caption: Experimental workflow for solubility determination.

## 5.2. Logical Flow for Solubility Classification

The following diagram outlines a logical process for classifying the solubility of an organic compound.



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Caption: Decision tree for organic compound solubility classification.

## Conclusion

While direct quantitative solubility data for **1-Diethoxyphosphoryl-4-methylbenzene** remains elusive in the current body of scientific literature, this guide provides a robust framework for its experimental determination. The provided protocol, coupled with the expected qualitative solubility profile, offers valuable guidance for researchers. The logical workflow for solubility classification further aids in the systematic characterization of this and other organic compounds. It is recommended that researchers perform their own solubility tests to obtain precise quantitative data for their specific applications.

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## References

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